

Technical Guide: 3,5-Dibromopiperidine – Identity, Synthesis, and Applications[1]

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Compound of Interest

Compound Name: 3,5-Dibromopiperidine

CAS No.: 916792-57-9

Cat. No.: B1497920

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Executive Summary

3,5-Dibromopiperidine (CAS: 916792-57-9) is a disubstituted piperidine derivative characterized by bromine atoms at the meta positions relative to the nitrogen.[2][3][4] Unlike its aromatic counterpart (3,5-dibromopyridine), the saturated piperidine ring introduces significant stereochemical complexity (cis/trans isomerism) and conformational flexibility.[1] It serves as a high-value scaffold in medicinal chemistry for fragment-based drug design (FBDD), particularly in the synthesis of spin labels (nitroxides) and the generation of pyrrolidine cores via ring-contraction methodologies (Favorskii rearrangement).[2]

Part 1: Identity & Nomenclature[2]

Chemical Identifiers

The primary CAS number refers to the unspecified stereochemistry. Researchers must distinguish between the free base and salt forms, as the latter are significantly more stable.[1]

Identifier	Details
Chemical Name	3,5-Dibromopiperidine
CAS Number	916792-57-9 (Generic/Unspecified)
Molecular Formula	C ₅ H ₉ Br ₂ N
Molecular Weight	242.94 g/mol
Related Analog	3,5-Dibromopyridine (CAS: 625-92-3) – Common Precursor
Related Derivative	3,5-Dibromo-4-piperidinone HBr (CAS: 19971-12-1)

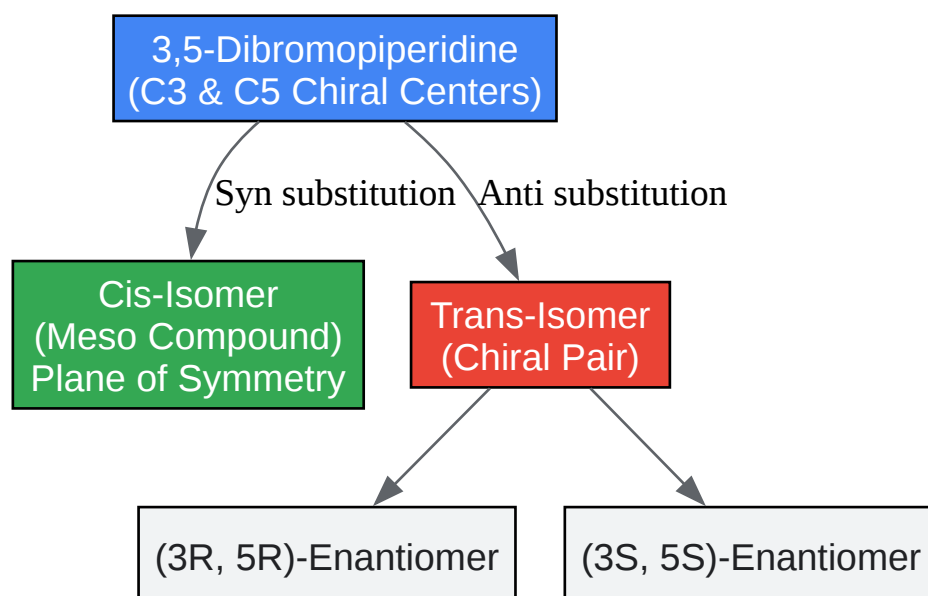
Stereochemical Complexity

The introduction of two bromine atoms at the C3 and C5 positions creates two chiral centers. The relationship between these centers dictates the geometry and polarity of the molecule.^[1]

- **Cis-Isomer (Meso):** The substituents are on the same side of the ring.^[2] Due to the plane of symmetry passing through the Nitrogen and C4, this isomer is achiral (meso).^[1]
- **Trans-Isomer (Racemic):** The substituents are on opposite sides.^[2] This form exists as a pair of enantiomers ((3R,5R) and (3S,5S)) and is chiral.^[1]

“

Note: Commercial supplies often provide the mixture of isomers unless "chiral separation" is explicitly specified.



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Figure 1: Stereochemical hierarchy of **3,5-dibromopiperidine** isomers.

Part 2: Synthetic Pathways[2]

Synthesis of **3,5-dibromopiperidine** is rarely direct due to the difficulty of selective bromination on the saturated ring.[1] The two primary routes involve reduction of the aromatic pyridine or modification of piperidin-4-ones.[2]

Route A: Reduction of 3,5-Dibromopyridine

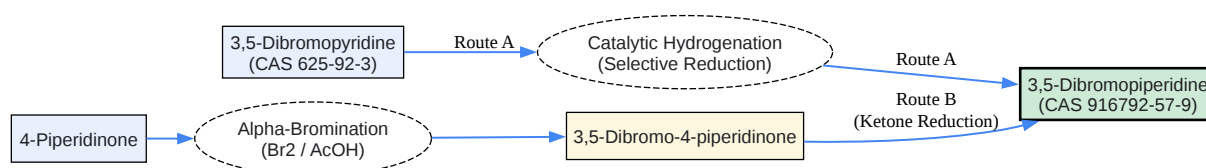
This is the most direct access to the carbon skeleton.[1] The aromatic precursor, 3,5-dibromopyridine, is commercially abundant.[1]

- Mechanism: Catalytic hydrogenation (e.g., PtO_2/H_2 or Rh/C) reduces the pyridine ring.[1]
- Challenge: Carbon-Halogen bond hydrogenolysis (dehalogenation) is a competing side reaction.[2]
- Optimization: Use of acidic media (AcOH) or specific catalyst poisoning can preserve the C-Br bonds while reducing the ring.[2]

Route B: Derivatization of Piperidin-4-ones

This route is preferred for synthesizing spin-label precursors (like TEMPO derivatives).[2]

- Starting Material: 4-Piperidinone (or N-protected variants).[2]
- Bromination: Electrophilic alpha-bromination at C3 and C5 using Br₂/AcOH.
- Result: Yields 3,5-dibromo-4-piperidinone.
- Reduction: Wolff-Kishner or Clemmensen reduction removes the ketone to yield the **3,5-dibromopiperidine** core (though often the ketone is retained for further functionalization).[2]



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Figure 2: Primary synthetic strategies accessing the **3,5-dibromopiperidine** scaffold.

Part 3: Reactivity & Applications[2]

Ring Contraction (Favorskii Rearrangement)

One of the most sophisticated uses of 3,5-dibromo-4-piperidinone derivatives is the Favorskii rearrangement.[2]

- Process: Treatment with a base (alkoxide) induces the formation of a cyclopropanone intermediate.[5][6]
- Outcome: Ring contraction occurs, converting the 6-membered piperidine ring into a 5-membered pyrrolidine-3-carboxylic acid derivative.[2]
- Utility: This is a key pathway for generating novel proline analogs and constrained amino acids.

Precursor for Nitroxide Spin Labels

3,5-Dibromopiperidine derivatives are precursors to sterically hindered amines used in Electron Paramagnetic Resonance (EPR) spectroscopy.^[1]

- Mechanism: The bromine atoms facilitate further substitution (e.g., gem-dimethylation) or elimination to create the steric bulk required to stabilize the N-O radical.^[1]

Medicinal Chemistry Building Block

- Cross-Coupling: The C-Br bonds are handles for Pd-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), allowing the attachment of aryl or heteroaryl groups at the 3 and 5 positions.^[2]
- Conformational Locking: Substituents at 3,5 positions can lock the piperidine chair conformation, influencing the binding affinity of the drug candidate to its target protein.^[1]

Part 4: Safety & Handling

As a halogenated secondary amine, **3,5-dibromopiperidine** requires strict safety protocols.^[1]

Hazard Class	Description	Precaution
Skin/Eye Irritant	Causes severe skin burns and eye damage (Category 1B for amines). ^[2]	Wear nitrile gloves and chemical safety goggles.
Respiratory	Inhalation of dust/vapor causes respiratory tract irritation. ^[2]	Handle only in a functioning fume hood.
Stability	Free base may darken/decompose upon air exposure (oxidation). ^[2]	Store as HCl or HBr salt at 2-8°C under inert gas (Argon).

Storage Protocol:

- Keep container tightly closed in a dry, well-ventilated place.^[1]

- Recommended storage temperature: 2–8 °C.
- Hygroscopic: Store under inert atmosphere (Nitrogen or Argon).

References

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